

Solubility Profile of 3-Ethylazetidin-3-ol Trifluoroacetate: A Methodological & Predictive Guide

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Compound of Interest

Compound Name: 3-Ethylazetidin-3-ol; trifluoroacetic acid

CAS No.: 1354792-80-5

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Abstract

Understanding the solubility of novel chemical entities is a cornerstone of successful drug development, influencing everything from reaction kinetics in synthesis to bioavailability in formulation. This guide provides a comprehensive technical overview of 3-Ethylazetidin-3-ol trifluoroacetate, a molecule of interest for its potential as a versatile building block in medicinal chemistry. Lacking publicly available empirical data, this document establishes a predictive framework based on first principles of physicochemical analysis. It further provides a robust, field-proven experimental protocol for determining thermodynamic solubility using the gold-standard shake-flask method coupled with HPLC analysis, empowering researchers to generate reliable, publication-quality data.

Introduction: Deconstructing the Solute

3-Ethylazetidin-3-ol trifluoroacetate is an ionic compound composed of a substituted azetidinium cation and a trifluoroacetate (TFA) anion. Azetidines, as strained four-membered

nitrogenous heterocycles, are increasingly utilized as bioisosteres and structural motifs in drug discovery to explore novel chemical space.^{[1][2]} The trifluoroacetate counter-ion is common in peptide and small-molecule synthesis, often resulting from purification via reverse-phase HPLC.

A thorough understanding of this salt's behavior in various organic solvents is critical for:

- Process Chemistry: Selecting appropriate solvents for synthesis, work-up, and crystallization.
- Purification: Optimizing chromatographic conditions.
- Pre-formulation: Identifying potential solvent systems for early-stage bioavailability and toxicology studies.^{[3][4]}

This guide will first predict the solubility profile based on molecular structure and then detail a comprehensive methodology for its empirical determination.

Physicochemical Analysis & Solubility Hypothesis

The principle of "like dissolves like" governs solubility, stating that substances with similar polarities are more likely to be miscible.^[5] We can dissect the solute to form a strong predictive hypothesis.

- The Cation: 3-Ethylazetidin-3-ol
 - Polarity: The molecule contains a highly polar tertiary alcohol (-OH) group, capable of acting as both a hydrogen bond donor and acceptor. The nitrogen atom within the azetidine ring is basic and, in the presence of the acidic TFA counter-ion, will be protonated, conferring a positive charge and significant polarity.
 - Non-Polarity: The ethyl group (-CH₂CH₃) provides a small region of lipophilicity.
- The Anion: Trifluoroacetate (CF₃COO⁻)
 - Polarity: The carboxylate group is polar and charged. The three fluorine atoms are highly electronegative, creating strong dipoles. TFA salts are noted for their solubility in certain organic solvents.^[6]

Overall Molecular Profile: The compound is a salt with high polarity, multiple sites for hydrogen bonding, and a formal ionic charge.

Solubility Hypothesis:

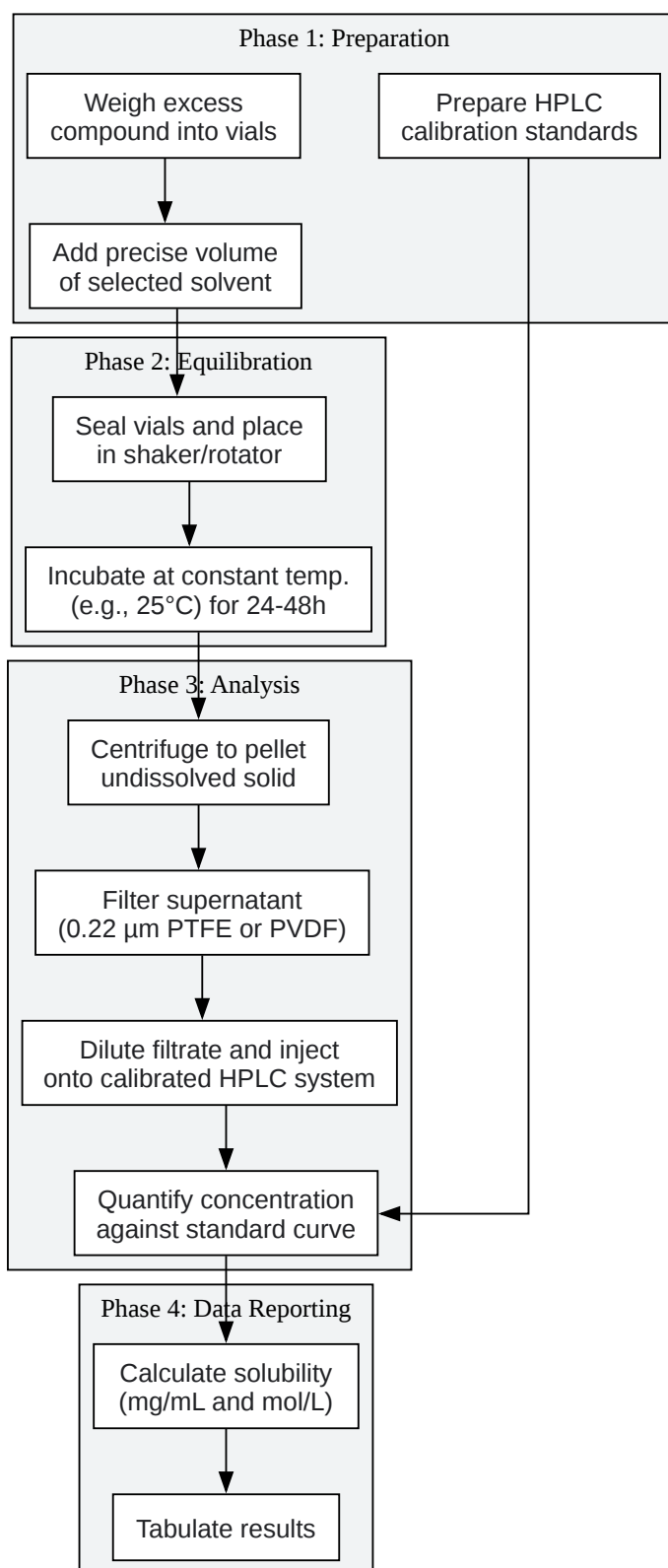
- **High Solubility:** Expected in polar protic solvents (e.g., methanol, ethanol) that can solvate both the cation and anion effectively through hydrogen bonding and dipole-ion interactions.
- **Moderate-to-High Solubility:** Expected in polar aprotic solvents (e.g., DMSO, DMF, acetonitrile) which can solvate the cation via strong dipole-ion interactions but are less effective at solvating the anion compared to protic solvents.
- **Low to Negligible Solubility:** Expected in non-polar or weakly polar solvents (e.g., hexane, toluene, diethyl ether, dichloromethane) which lack the ability to overcome the strong electrostatic forces (lattice energy) of the ionic solid.

Experimental Determination of Thermodynamic Solubility

Thermodynamic solubility represents the true equilibrium concentration of a solute in a solvent at a given temperature and is the most rigorous measure for pre-formulation and process development.^[7] The shake-flask method is the universally accepted standard for this determination.^{[8][9]}

Logical Workflow for Solubility Determination

The following diagram outlines the complete experimental process, ensuring a systematic and reproducible approach.



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Caption: Experimental workflow for thermodynamic solubility determination.

Detailed Step-by-Step Protocol

This protocol is designed as a self-validating system, incorporating calibration standards for accurate quantification.

1. Materials & Reagents:

- 3-Ethylazetidin-3-ol trifluoroacetate (solid powder)
- Selected organic solvents (HPLC grade or higher)
- 2 mL glass vials with screw caps
- Orbital shaker or rotator with temperature control
- Benchtop centrifuge
- Syringes and 0.22 μm syringe filters (select filter material, e.g., PTFE, compatible with the solvent)
- Calibrated analytical balance
- Volumetric flasks and pipettes
- HPLC system with UV detector (e.g., DAD or VWD)[5][10]

2. Preparation of HPLC Calibration Standards:

- Accurately weigh ~10 mg of the compound into a 10 mL volumetric flask.
- Dissolve and dilute to the mark with a suitable solvent in which the compound is freely soluble (e.g., methanol or acetonitrile:water). This is your 1 mg/mL stock standard.
- Perform serial dilutions from the stock to create a set of at least five calibration standards spanning the expected concentration range (e.g., 1, 5, 10, 50, 100 $\mu\text{g/mL}$).
- Inject these standards into the HPLC to generate a calibration curve (Peak Area vs. Concentration). The curve must have a correlation coefficient (r^2) > 0.995.

3. Sample Preparation & Equilibration:

- Add an excess of solid 3-Ethylazetidin-3-ol trifluoroacetate to a 2 mL vial. "Excess" is critical; ensure a small amount of solid remains undissolved at the end of the experiment. A starting point of ~5-10 mg is typical.
- Accurately add 1.0 mL of the test solvent to the vial.
- Prepare samples in triplicate for each solvent to ensure reproducibility.
- Seal the vials tightly.
- Place the vials in an orbital shaker set to a constant temperature (e.g., 25 °C) and agitate for 24 to 48 hours.^[9] The extended time ensures equilibrium is reached between the solid and the solution.

4. Sample Processing & Analysis:

- After incubation, visually confirm that excess solid remains. If not, more compound must be added and the incubation repeated.
- Centrifuge the vials at high speed (e.g., 10,000 rpm for 10 minutes) to pellet the undissolved solid.
- Carefully draw the supernatant using a syringe and filter it through a 0.22 µm syringe filter into a clean HPLC vial.^[11] This step removes any remaining particulates. Caution: Adsorption to the filter can be a source of error; use a small-diameter filter and discard the first ~100 µL of filtrate.
- Based on the expected solubility, dilute the filtrate with the mobile phase to fall within the range of the calibration curve.
- Inject the diluted sample onto the HPLC and record the peak area.

5. Calculation of Solubility:

- Use the linear regression equation from your calibration curve ($y = mx + c$) to calculate the concentration of the diluted sample.

- Multiply this concentration by the dilution factor to determine the concentration of the original saturated solution.
- Express the final solubility in both mg/mL and mol/L.

Data Presentation & Interpretation

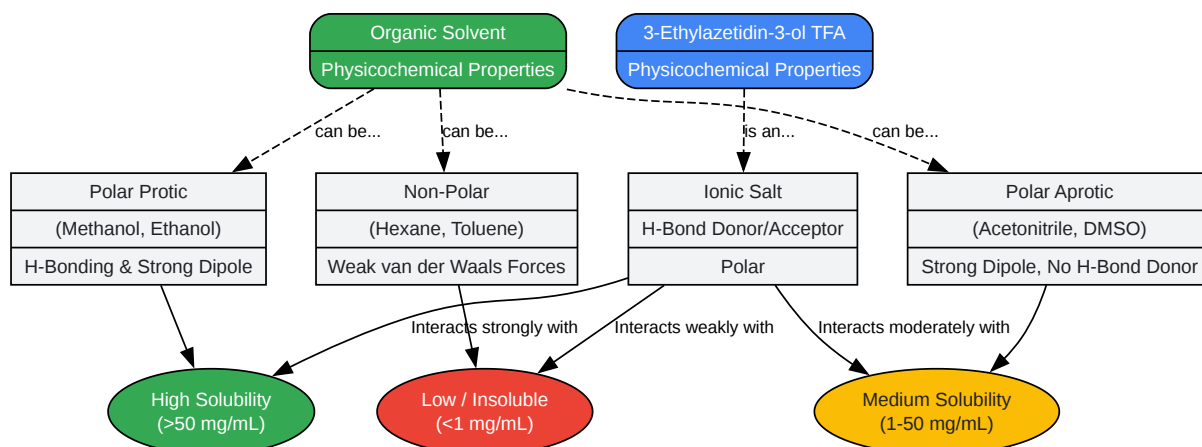
Quantitative data should be summarized for clear comparison. The results will validate or refute the initial solubility hypothesis and guide subsequent experimental design.

Table 1: Predicted and Experimental Solubility of 3-Ethylazetidin-3-ol trifluoroacetate

Solvent Class	Solvent	Predicted Solubility	Experimental Solubility (mg/mL)	Experimental Solubility (mol/L)
Polar Protic	Methanol	High	[Enter Data]	[Enter Data]
Ethanol	High	[Enter Data]	[Enter Data]	[Enter Data]
Isopropanol	High/Medium	[Enter Data]	[Enter Data]	
Polar Aprotic	Acetonitrile	Medium	[Enter Data]	
Acetone	Medium	[Enter Data]	[Enter Data]	[Enter Data]
DMSO	High/Medium	[Enter Data]	[Enter Data]	
THF	Low/Medium	[Enter Data]	[Enter Data]	
Non-Polar	Dichloromethane	Low	[Enter Data]	[Enter Data]
Toluene	Low/Insoluble	[Enter Data]	[Enter Data]	[Enter Data]
Hexane	Low/Insoluble	[Enter Data]	[Enter Data]	

Conceptual Framework: Linking Properties to Outcomes

The interplay between solute and solvent properties dictates the final solubility outcome. This relationship can be visualized as a logical decision framework.



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Caption: Relationship between solute/solvent properties and solubility.

Conclusion

While specific solubility data for 3-Ethylazetidin-3-ol trifluoroacetate is not readily published, a robust prediction can be made based on its ionic and polar nature. It is hypothesized to be highly soluble in polar protic solvents and poorly soluble in non-polar solvents. This guide provides the complete, authoritative methodology for researchers to empirically determine these values. By following the detailed shake-flask protocol and leveraging HPLC for quantification, drug development professionals can generate the precise and reliable solubility data needed to accelerate their research, from synthesis to formulation.

References

- Ye, Z., & Ouyang, D. (2021). Prediction of small-molecule compound solubility in organic solvents by machine learning algorithms. *Journal of Cheminformatics*, 13(98). Available at: [\[Link\]](#)
- Nguyen, B. N., et al. (2020). Machine learning with physicochemical relationships: solubility prediction in organic solvents and water. *Nature Communications*, 11(5753). Available at:

[\[Link\]](#)

- Palmer, D. S., et al. (2021). Physics-Based Solubility Prediction for Organic Molecules. Chemical Reviews.
- PharmaGuru. (2025). How To Calculate Solubility BY HPLC: Learn Easily in 11 Minutes. Available at: [\[Link\]](#)
- Ganesan, D. (n.d.). Solubility experimental methods. Slideshare. Available at: [\[Link\]](#)
- Improved Pharma. (2021). Solubility and Dissolution with HPLC or UV-Vis Detection. Available at: [\[Link\]](#)
- BioAssay Systems. (n.d.). Solubility Testing – Shake Flask Method. Available at: [\[Link\]](#)
- University of Rochester, Department of Chemistry. (n.d.). Reagents & Solvents: Solvents and Polarity. Available at: [\[Link\]](#)
- Bergström, C. A. S. (2011). What is the Solubility of My Compound? Assessing Solubility for Pharmaceutical Research and Development Compounds. Sciforum. Available at: [\[Link\]](#)
- Avdeef, A. (2007). The Rise of Kinetic Solubility in Drug Discovery. Expert Opinion on Drug Discovery, 2(4). (Note: General reference, specific URL may vary).
- Al-Ghaban, F. A., & Al-Rekabi, F. M. (2023). Synthesis and Characterization of a Novel Azetidine Derivative. International Journal of Advanced Research in Science, Communication and Technology, 3(2). Available at: [\[Link\]](#)
- Hara, R., & Cady, G. H. (1954). Solubilities of Salts in Trifluoroacetic Acid. Journal of the American Chemical Society, 76(17), 4285-4287. Available at: [\[Link\]](#)
- Wikipedia. (n.d.). Azetidine. Available at: [\[Link\]](#)
- Sciencemadness Wiki. (2024). Trifluoroacetic acid. Available at: [\[Link\]](#)
- Jouyban, A. (Ed.). (2012). Experimental and Computational Methods Pertaining to Drug Solubility. IntechOpen. Available at: [\[Link\]](#)

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Sources

- [1. ijarsct.co.in](http://ijarsct.co.in) [ijarsct.co.in]
- [2. researchgate.net](http://researchgate.net) [researchgate.net]
- [3. Shake-Flask Aqueous Solubility assay \(Kinetic solubility\)](http://protocols.io) [protocols.io]
- [4. enamine.net](http://enamine.net) [enamine.net]
- [5. pharmaguru.co](http://pharmaguru.co) [pharmaguru.co]
- [6. chemscene.com](http://chemscene.com) [chemscene.com]
- [7. labtesting.wuxiapptec.com](http://labtesting.wuxiapptec.com) [labtesting.wuxiapptec.com]
- [8. bioassaysys.com](http://bioassaysys.com) [bioassaysys.com]
- [9. scielo.br](http://scielo.br) [scielo.br]
- [10. improvedpharma.com](http://improvedpharma.com) [improvedpharma.com]
- [11. americanpharmaceuticalreview.com](http://americanpharmaceuticalreview.com) [americanpharmaceuticalreview.com]
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